

Methyl 2-bromo-4,5-dimethoxybenzoate molecular weight

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Compound of Interest

Compound Name: Methyl 2-bromo-4,5-dimethoxybenzoate

Cat. No.: B179742

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An In-Depth Technical Guide to **Methyl 2-bromo-4,5-dimethoxybenzoate**

Executive Summary

Methyl 2-bromo-4,5-dimethoxybenzoate is a polysubstituted aromatic compound of significant interest in the fields of organic synthesis, medicinal chemistry, and materials science. Its unique arrangement of functional groups—a bromine atom, two methoxy groups, and a methyl ester on a benzene ring—renders it a versatile and valuable building block for the construction of complex molecular architectures. The bromine atom, in particular, serves as a reactive handle for a variety of cross-coupling reactions, enabling the formation of new carbon-carbon and carbon-heteroatom bonds. This guide provides a comprehensive overview of **Methyl 2-bromo-4,5-dimethoxybenzoate**, detailing its physicochemical properties, synthesis protocols, spectroscopic characterization, key synthetic applications, and essential safety procedures. The content is tailored for researchers, chemists, and drug development professionals who require a deep technical understanding of this intermediate for its effective application in their work.

Core Physicochemical Properties

Methyl 2-bromo-4,5-dimethoxybenzoate is a stable, solid compound under standard conditions.^[1] Its molecular structure is foundational to its chemical reactivity and utility. The electron-donating methoxy groups influence the reactivity of the aromatic ring, while the ortho-positioned bromine atom and methyl ester group provide key sites for synthetic modification.

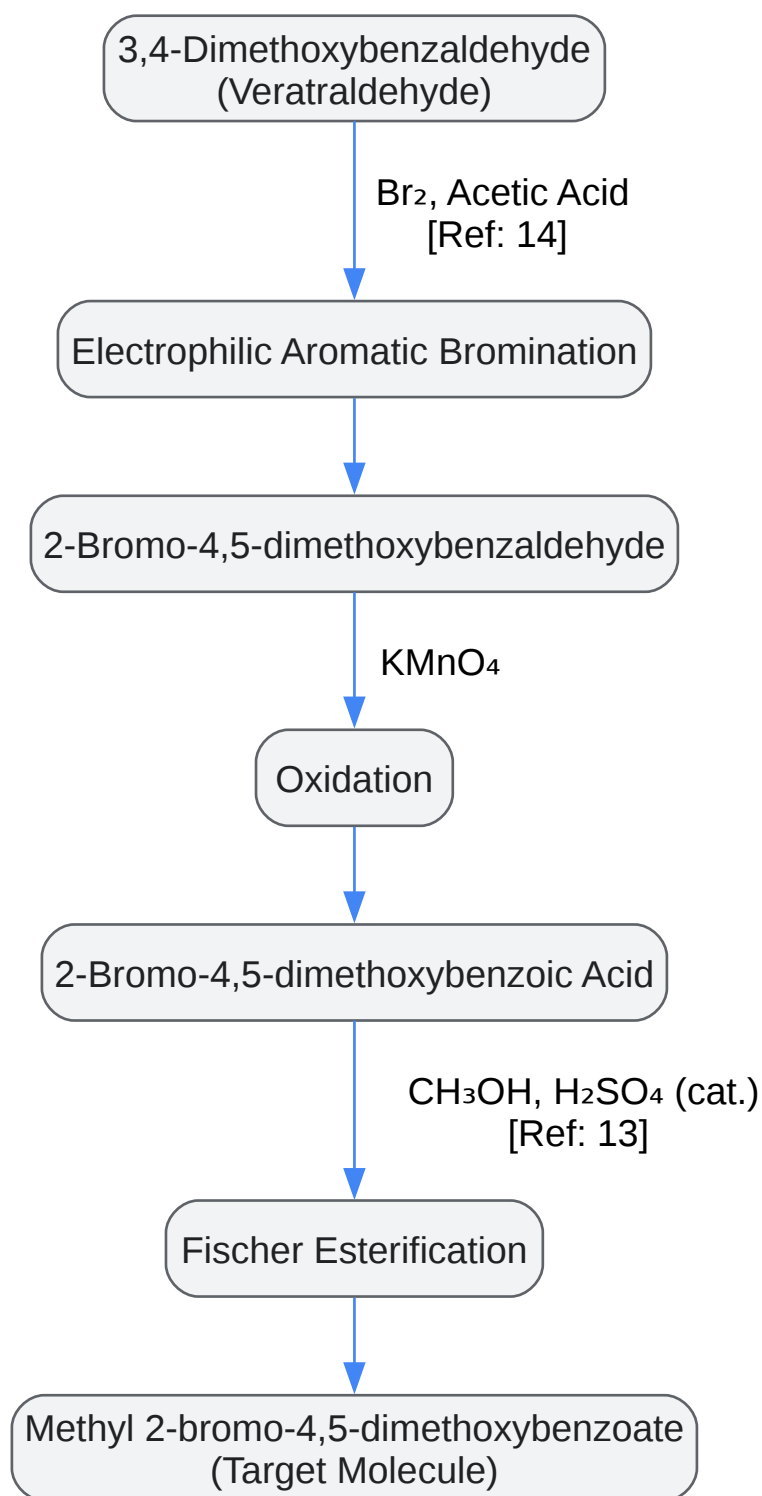
Table 1: Key Physicochemical and Identification Data

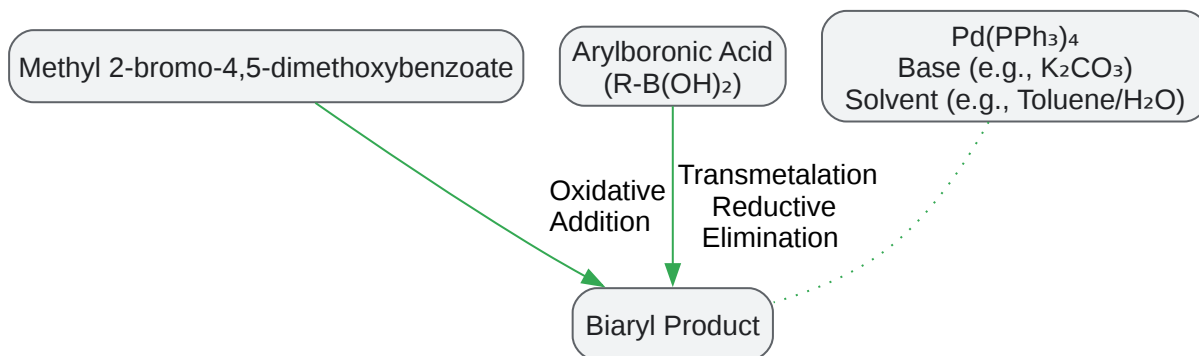
Property	Value	Source(s)
Molecular Weight	275.10 g/mol	[1] [2]
Molecular Formula	C ₁₀ H ₁₁ BrO ₄	[1] [2]
CAS Number	17667-32-2	[2] [3]
IUPAC Name	methyl 2-bromo-4,5-dimethoxybenzoate	[3]
Appearance	Solid	[1]
SMILES String	<chem>COC(=O)C1=C(Br)C=C(OC)C(OC)=C1</chem>	[1] [3]
InChI Key	BCUHOZBMHZWCGL-UHFFFAOYSA-N	[1] [3]

Synthesis and Mechanistic Rationale

The synthesis of **Methyl 2-bromo-4,5-dimethoxybenzoate** is typically achieved via a two-step process starting from a readily available precursor. The logic is to first install the bromine atom at the desired position on the aromatic ring and then convert the carboxylic acid to its corresponding methyl ester.

Workflow: Synthesis Pathway





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Sources

- 1. Methyl 2-bromo-4,5-dimethoxybenzoate AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. 17667-32-2|Methyl 2-bromo-4,5-dimethoxybenzoate|BLD Pharm [bldpharm.com]
- 3. chem-space.com [chem-space.com]
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